

safe handling and disposal of 1,2-Dichlorocyclohexane

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Compound of Interest

Compound Name: 1,2-Dichlorocyclohexane

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This guide provides essential safety information, handling protocols, and disposal procedures for researchers, scientists, and drug development professionals working with **1,2-Dichlorocyclohexane**.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical and physical properties of **1,2-Dichlorocyclohexane**?

1,2-Dichlorocyclohexane is a cyclic organic compound that exists as a colorless to pale yellow liquid at room temperature.^[1] It is characterized by two chlorine atoms attached to a cyclohexane ring. Key quantitative properties for the trans-isomer are summarized below.

Table 1: Physicochemical Properties of trans-**1,2-Dichlorocyclohexane**

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₆ H ₁₀ Cl ₂ |
| Molecular Weight | 153.05 g/mol [2][3][4][5] |
| Appearance | Liquid[1][2] |
| Density | 1.164 g/mL at 25 °C[2] |
| Boiling Point | 193-194 °C[2] |
| Flash Point | 66 °C (150.8 °F) - closed cup[2][6] |
| Refractive Index | n _{20/D} 1.4917[2] |

Q2: What are the primary hazards associated with **1,2-Dichlorocyclohexane**?

1,2-Dichlorocyclohexane is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation.[3]
- Eye Irritation: Causes serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory tract irritation.[3][6]
- Combustibility: It is a combustible liquid and should be kept away from heat, sparks, and open flames.[2][6]
- Ingestion: May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[6]

Q3: What Personal Protective Equipment (PPE) is required when handling this chemical?

To minimize exposure, the following PPE is mandatory when handling **1,2-Dichlorocyclohexane**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6] A face shield is recommended when there is a significant risk of splashing.[7][8]

- **Hand Protection:** Wear appropriate chemical-resistant gloves to prevent skin contact.^[6] For chlorinated hydrocarbons, Viton® or laminate gloves are recommended for the highest level of protection.^[7]
- **Body Protection:** A flame-resistant lab coat or chemical-resistant clothing (e.g., coveralls) should be worn to protect the skin.^{[6][7][9]}
- **Respiratory Protection:** All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to prevent vapor inhalation.^{[6][7]} If workplace conditions warrant, a NIOSH-approved respirator must be used.^[6]
- **Footwear:** Closed-toe, chemical-resistant shoes are required to prevent exposure from spills.^[7]

Q4: How should I properly store **1,2-Dichlorocyclohexane**?

Proper storage is crucial for safety. Follow these guidelines:

- Store in a cool, dry, well-ventilated area.^[6]
- Keep the container tightly closed to prevent the release of vapors.^{[6][10]}
- Store away from sources of ignition such as heat, sparks, and open flames.^{[6][10]}
- Ensure that facilities are equipped with an eyewash station and a safety shower.^[6]

Q5: How do I dispose of **1,2-Dichlorocyclohexane** and contaminated waste?

1,2-Dichlorocyclohexane must be disposed of as hazardous waste.

- **Chemical Waste:** Collect all waste **1,2-Dichlorocyclohexane** in a designated, properly labeled hazardous waste container.^{[7][11]} The container must be chemically resistant with a secure, tight-fitting lid.^[7]
- **Contaminated Materials:** Any materials that come into contact with the chemical, such as gloves, pipette tips, and absorbent materials, must also be disposed of as hazardous waste in a sealed and labeled container.^[7]

- Regulatory Compliance: Waste generators must consult and adhere to federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[6] Do not dispose of it down the sewer.[12]

Troubleshooting Guides

Q: What should I do if I get **1,2-Dichlorocyclohexane** on my skin or in my eyes?

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] Get medical aid if irritation persists.[6][13] Wash clothing before reuse.[6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.[6]

Q: I feel dizzy or have respiratory irritation while working with the compound. What are the immediate steps?

- Move to Fresh Air: Immediately remove yourself from the exposure area and move to fresh air.[6][14]
- Seek Medical Aid: If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration.[6] Seek immediate medical attention.[6]
- Assess Ventilation: Report the incident to your supervisor and ensure the ventilation (fume hood) is functioning correctly before resuming work.

Q: How do I safely clean up a small spill of **1,2-Dichlorocyclohexane** in the lab?

- Immediate Actions: Evacuate the immediate area and remove all sources of ignition.[6][12]
- Ventilation: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.[6]
- Containment: Absorb the spill using a non-combustible, inert absorbent material such as sand, earth, or vermiculite.[6] Do not use combustible materials like sawdust.[6]

- Cleanup: Use spark-proof tools to collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[\[6\]](#)[\[10\]](#)
- Decontamination: Clean the spill area thoroughly.
- PPE: Always wear the appropriate personal protective equipment as outlined in the PPE section during cleanup.[\[6\]](#)

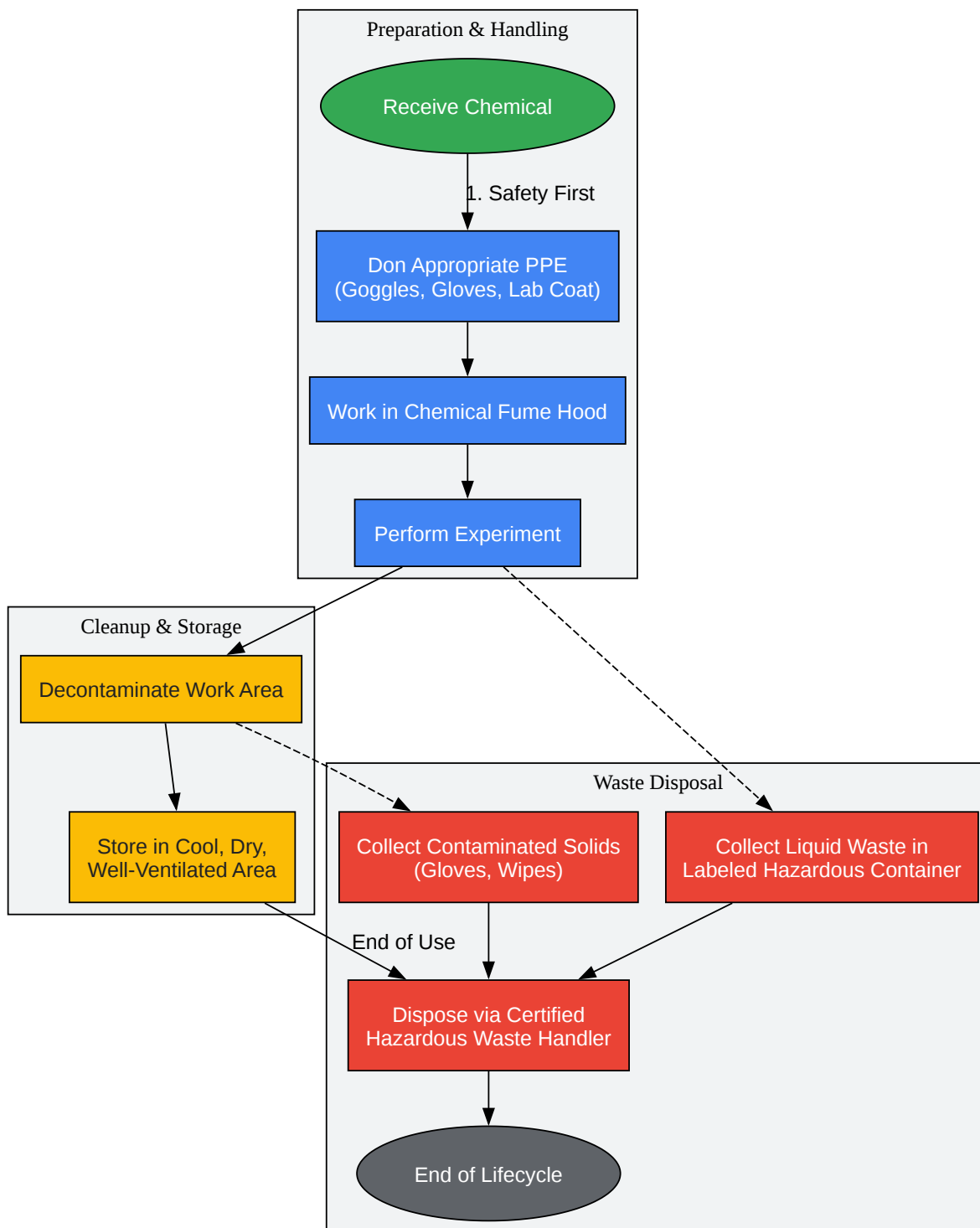
Experimental Protocols

Detailed Protocol for Small Spill Cleanup (<100 mL)

- Alert Personnel: Immediately alert others in the laboratory and restrict access to the spill area.
- Ensure Safety: Turn off all nearby ignition sources (burners, hot plates, etc.).
- Wear Appropriate PPE: Don chemical safety goggles, a face shield, a flame-resistant lab coat, and chemical-resistant gloves.
- Contain the Spill: If the liquid is spreading, create a dike around the spill using an inert absorbent material like sand or vermiculite.
- Absorb the Chemical: Gently cover and absorb the spill with the non-combustible absorbent material.[\[6\]](#)
- Collect Waste: Using a spark-proof scoop or tool, carefully transfer the contaminated absorbent material into a designated hazardous waste container.[\[6\]](#)
- Seal and Label: Securely close the waste container and label it clearly as "Hazardous Waste: **1,2-Dichlorocyclohexane**" along with the date.
- Decontaminate Area: Wipe down the spill surface with an appropriate solvent and paper towels. Dispose of the towels as hazardous waste.
- Dispose of PPE: Remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.[\[7\]](#)

- Wash Hands: Wash hands thoroughly with soap and water.
- Report Incident: Report the spill to the laboratory supervisor or safety officer.

Visual Workflow



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Caption: Workflow for the safe handling and disposal of **1,2-Dichlorocyclohexane**.

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